

Introduction: Clarifying the Nomenclature and Structure

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Compound of Interest

Compound Name: 5-Chloroisothiazol-3-ol

Cat. No.: B1278809

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The compound of interest, a potent biocide, is most accurately identified as 5-Chloro-2-methyl-4-isothiazolin-3-one. Its Chemical Abstracts Service (CAS) number is 26172-55-4.^{[1][2][3][4]} It is also widely known by several synonyms, including Chloromethylisothiazolinone, Methylchloroisothiazolinone (MCI), and CMIT.^{[5][6]}

The user's query for "**5-Chloroisothiazol-3-ol**" refers to a tautomeric form of the compound. Tautomers are isomers of a compound which differ only in the position of a proton and a double bond. In this case, the "-ol" suffix indicates an alcohol (hydroxyl group) at position 3, which can exist in equilibrium with the keto form ("-one") where a carbonyl group is present at that position. While both forms may exist, the keto form, 5-Chloro-2-methyl-4-isothiazolin-3-one, is the predominantly represented and named structure in scientific literature and chemical databases. This guide will focus on this established nomenclature.

This molecule is a member of the isothiazolinone class of heterocyclic compounds, which are recognized for their broad-spectrum antimicrobial properties.^{[5][7]} It is the primary active ingredient in many commercial preservatives, famously in products marketed under the trade name Kathon™.^{[5][8]} Often, it is formulated in combination with a related compound, 2-methyl-4-isothiazolin-3-one (MIT), to enhance its stability and broaden its efficacy.^[9]

This technical guide is designed for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the synthesis, mechanism of action, analytical methods, and safety protocols associated with 5-Chloro-2-methyl-4-isothiazolin-3-one.

Part 1: Physicochemical Properties and Synthesis

A thorough understanding of the chemical and physical characteristics of CMIT is fundamental to its application and handling.

Physicochemical Data

The key properties of 5-Chloro-2-methyl-4-isothiazolin-3-one are summarized in the table below, providing a quick reference for laboratory and industrial applications.

Property	Value	Reference
CAS Number	26172-55-4	[1][2][10]
Molecular Formula	C4H4ClNOS	[4][10][11]
Molecular Weight	149.60 g/mol	[10][12]
Appearance	Yellow to green clear liquid in solution; Crystals from ligroin	[10]
Melting Point	54-55 °C	[10]
Solubility	Miscible with water and lower alcohols	[10]
Vapor Pressure	0.018 mm Hg at 25 °C	[10]
LogP (log Kow)	0.401 at 24 °C	[10]
pH Stability	Approx. 2.5 to 9.0	

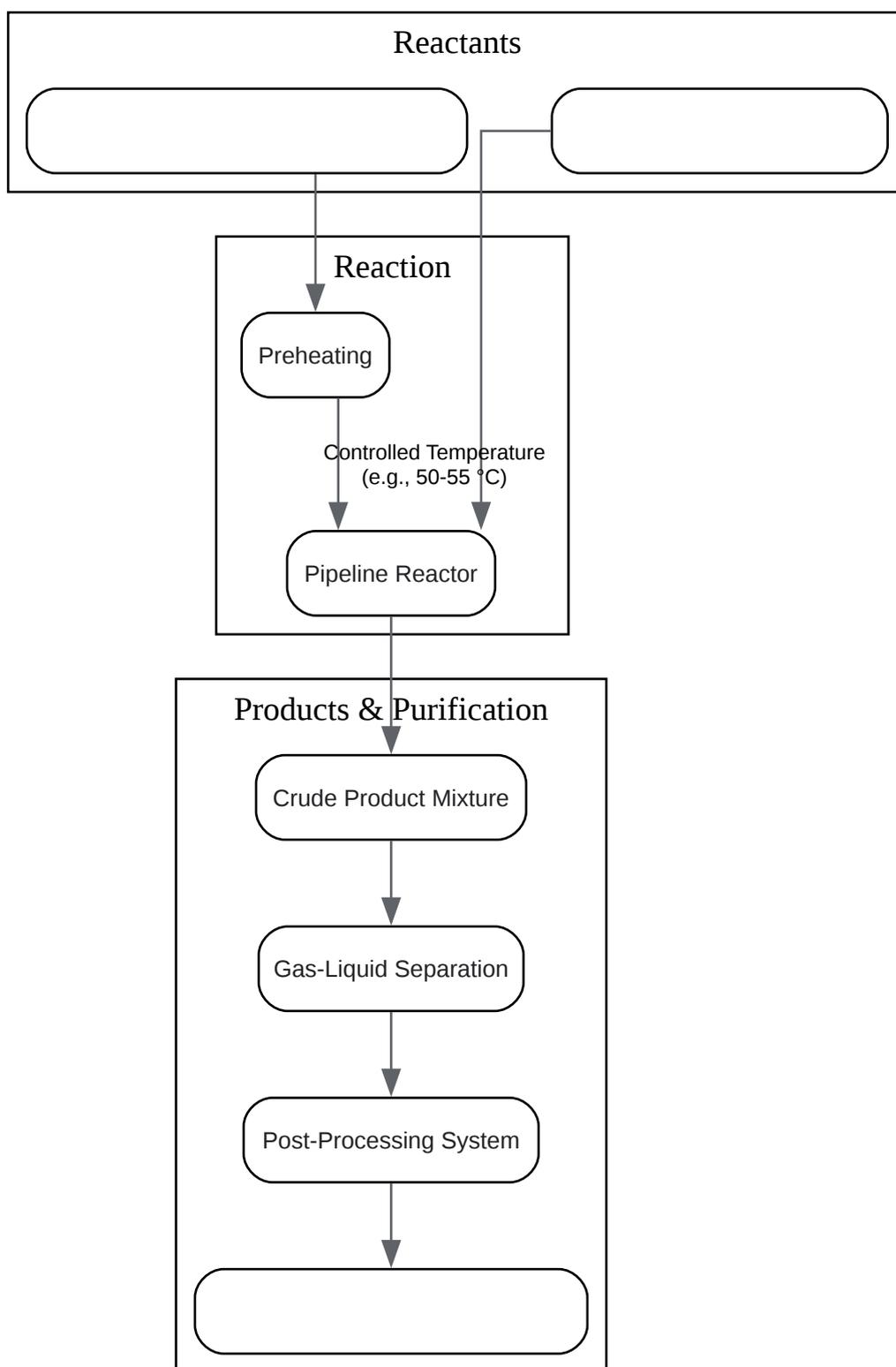
Synthesis of 5-Chloro-2-methyl-4-isothiazolin-3-one

The synthesis of CMIT is a multi-step process that requires careful control of reaction conditions to ensure a high yield and purity. One common industrial synthesis route involves the reaction of N,N'-dimethyl-3,3'-dithiodipropionamide with a chlorinating agent, such as sulfuryl chloride or chlorine gas.[13][14]

The causality behind this choice of reactants lies in the need to form the isothiazolinone ring and introduce the chlorine atom at the 5-position. N,N'-dimethyl-3,3'-dithiodipropionamide

serves as the backbone for the heterocyclic ring, while the chlorinating agent facilitates both the cyclization and the chlorination steps.

Below is a diagram illustrating a representative synthesis pathway.



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A simplified workflow for the industrial synthesis of CMIT.

Part 2: Mechanism of Action and Applications

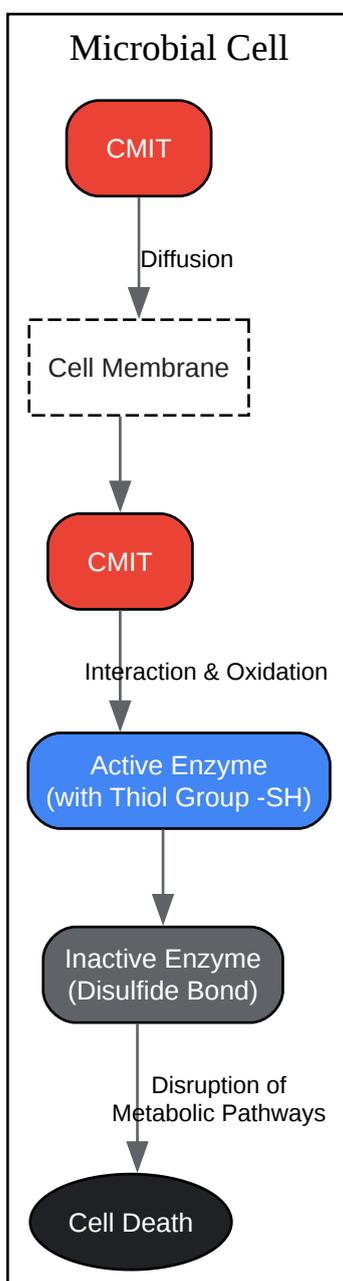
The utility of CMIT in various fields, including its potential relevance to drug development, stems from its potent antimicrobial activity.

Antimicrobial Mechanism of Action

The biocidal effect of 5-Chloro-2-methyl-4-isothiazolin-3-one is primarily attributed to its ability to disrupt essential cellular functions in microorganisms. The key to its activity is the electron-deficient sulfur atom within the isothiazolinone ring.[7][15]

This reactive sulfur moiety can readily undergo nucleophilic attack by thiol-containing residues, such as those found in the amino acid cysteine. Cysteine is a critical component of many vital enzymes and proteins within microbial cells. The interaction between CMIT and these thiol groups leads to the formation of disulfide bonds, which in turn causes irreversible inhibition of enzyme activity.[16] This disruption of metabolic pathways ultimately leads to cell death.[16]

The process can be visualized as follows:



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The mechanism of CMIT's antimicrobial action.

This broad-spectrum activity makes CMIT effective against gram-positive and gram-negative bacteria, as well as fungi and algae.[5]

Applications in Research and Industry

Given its potent biocidal properties, CMIT is widely used as a preservative in a vast array of industrial and consumer products. These include:

- Personal Care Products: Shampoos, conditioners, and liquid soaps.[\[5\]](#)[\[8\]](#)
- Paints and Coatings: To prevent microbial degradation.
- Adhesives and Emulsions: As a preservative.[\[10\]](#)[\[17\]](#)
- Water Treatment: In cooling towers and paper mills to control slime formation.[\[18\]](#)

In the context of drug development, while not typically used as an active pharmaceutical ingredient (API), CMIT's role as a preservative is critical. It can be used in some topical formulations and diagnostic reagents to prevent microbial contamination, ensuring product integrity and shelf-life. However, its use is highly regulated due to its potential as a skin sensitizer.[\[9\]](#)[\[16\]](#) Research has also explored its effects on various cell types, such as rat alveolar macrophages, to understand its toxicological profile.[\[19\]](#) Furthermore, studies have investigated its impact on vascular smooth muscle, suggesting that exposure could be a risk factor for cardiovascular disorders.[\[20\]](#)

Part 3: Analytical Methodologies

The accurate quantification of CMIT is essential for regulatory compliance, quality control, and research. High-Performance Liquid Chromatography (HPLC) is the most common and robust analytical technique employed for this purpose.[\[21\]](#)[\[22\]](#)

HPLC-UV Protocol for CMIT Quantification

This protocol outlines a standard method for the determination of CMIT in a liquid sample, such as a cosmetic product. This self-validating system includes steps for standard preparation, sample preparation, and chromatographic analysis.

3.1.1 Instrumentation and Reagents

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 μ m)

- Methanol (HPLC grade)
- Acetic acid
- Ultrapure water
- CMIT Certified Reference Material (CRM)

3.1.2 Standard Preparation

- Stock Solution: Accurately weigh and dissolve the CMIT CRM in methanol to prepare a stock solution of a known concentration (e.g., 1000 µg/mL).
- Working Standards: Perform serial dilutions of the stock solution with the mobile phase to create a series of working standards with concentrations spanning the expected range of the samples.

3.1.3 Sample Preparation

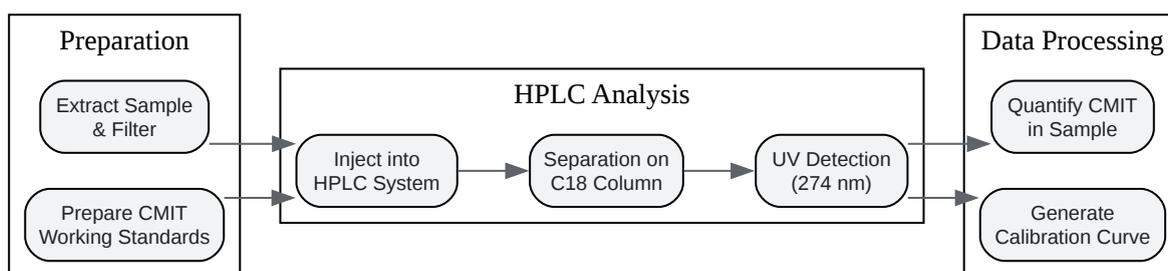
- Extraction: Accurately weigh a portion of the sample and extract with methanol, often aided by ultrasonication.[\[22\]](#)[\[23\]](#)
- Centrifugation/Filtration: Centrifuge the extract to pellet any insoluble material. Filter the supernatant through a 0.45 µm filter to remove any remaining particulates before injection into the HPLC system.[\[23\]](#)

3.1.4 Chromatographic Conditions

- Mobile Phase: A mixture of acetic acid and methanol (e.g., 80:20 v/v) is often used in an isocratic mode.[\[22\]](#)
- Flow Rate: Typically maintained at 1.0 mL/min.[\[22\]](#)
- Column Temperature: Ambient or controlled (e.g., 30°C).[\[23\]](#)
- Detection Wavelength: 274 nm.[\[22\]](#)
- Injection Volume: 10 µL.[\[22\]](#)

3.1.5 Data Analysis

- Generate a calibration curve by plotting the peak area of the working standards against their known concentrations.
- Quantify the amount of CMIT in the sample by comparing its peak area to the calibration curve.



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Workflow for the HPLC-UV analysis of CMIT.

Part 4: Safety and Handling

5-Chloro-2-methyl-4-isothiazolin-3-one is classified as a hazardous substance and requires strict adherence to safety protocols.[1]

Hazard Identification and Personal Protective Equipment (PPE)

CMIT is toxic if swallowed, inhaled, or in contact with skin.[1] It can cause severe skin burns and eye damage and is a known skin sensitizer, potentially leading to allergic contact dermatitis.[9]

When handling CMIT, especially in its concentrated form, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[24]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[1][24]

- Skin Protection: Protective clothing to prevent skin contact.[25]
- Respiratory Protection: In case of inadequate ventilation or when aerosols are generated, a NIOSH-approved respirator should be worn.[25]

First Aid Measures

In the event of exposure, immediate action is crucial:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[25]
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[25]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately.[25]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[25]

Handling, Storage, and Disposal

- Handling: Use in a well-ventilated area. Avoid breathing mists or vapors. Wash hands thoroughly after handling.[24][26]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container. Keep away from heat and direct sunlight.[26][27]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not allow the substance to enter drains or waterways.[24]

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